

proper handling and disposal of celaphanol A

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Compound of Interest

Compound Name: celaphanol A

Cat. No.: B026724

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Disclaimer: The following guidance is for informational purposes for research professionals. A specific, official Safety Data Sheet (SDS) for **Celaphanol A** is not publicly available. The information provided is based on general laboratory safety protocols for handling research-grade chemical compounds and should be supplemented by a thorough risk assessment by the user's institution. Always consult with your institution's Environmental Health and Safety (EHS) department for specific guidance.

Frequently Asked Questions (FAQs)

Q1: What is **Celaphanol A**?

A1: **Celaphanol A** is a diterpene, a type of natural organic compound, that can be isolated from the root bark of *Celastrus orbiculatus*[1]. It is identified by CAS Number 244204-40-8[2]. In research, it has demonstrated neuroprotective effects against hydrogen peroxide-induced cytotoxicity in PC12 cells[1]. It is also suggested to be a possible inhibitor of the NF-κB (nuclear factor kappa-light-chain-enhancer of activated B cells) signaling pathway, indicating potential anti-inflammatory activity[3].

Q2: What are the primary research applications of **Celaphanol A**?

A2: Based on its observed biological activities, **Celaphanol A** is primarily used in preclinical research settings. Key applications include:

- Neuroprotection studies: Investigating its ability to protect neuronal cells from oxidative stress and other forms of damage[1].
- Anti-inflammatory research: Studying its mechanism for inhibiting inflammatory pathways, particularly its effects on NF-κB activation and nitric oxide production[3].
- Drug Discovery: Exploring its potential as a lead compound for developing new therapies for neurodegenerative or inflammatory diseases.

Q3: What are the known physical and chemical properties of **Celaphanol A**?

A3: The available data for **Celaphanol A** is summarized below. It is important to note that this information is aggregated from chemical suppliers and may not have been independently verified.

Property	Value	Source(s)
CAS Number	244204-40-8	[2]
Molecular Formula	C ₁₇ H ₂₀ O ₄	[2]
Molecular Weight	288.338 g/mol	
Density	1.3 ± 0.1 g/cm ³	
Boiling Point	532.8 ± 50.0 °C at 760 mmHg	
Flash Point	290.1 ± 26.6 °C	
Solubility	Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone	[3]

Q4: How should I properly store **Celaphanol A**?

A4: While specific storage conditions are not detailed in an official SDS, general best practices for a research compound of this nature suggest storing it in a tightly sealed container in a cool, dry, and well-ventilated area, away from ignition sources and strong oxidizing agents. For long-term stability, especially when in solution, refer to the supplier's product information sheet or store at -20°C or -80°C.

Troubleshooting Guide

Issue 1: Inconsistent experimental results.

- Possible Cause 1: Compound Degradation. **Celaphanol A**, like many natural products, may be sensitive to light, temperature, or repeated freeze-thaw cycles.
 - Solution: Aliquot the stock solution upon initial preparation to minimize freeze-thaw cycles. Store stock solutions and solid compound protected from light. Prepare fresh working solutions for each experiment.
- Possible Cause 2: Solubility Issues. The compound may precipitate out of aqueous buffers if the concentration of the organic solvent (like DMSO) is too low in the final working solution.
 - Solution: Ensure the final concentration of the solvent (e.g., DMSO) in your cell culture media or assay buffer is consistent across all experiments and does not exceed a level toxic to your system (typically <0.5%). Visually inspect solutions for any precipitation before use.

Issue 2: Unexpected cytotoxicity observed in cell-based assays.

- Possible Cause 1: High Solvent Concentration. The solvent used to dissolve **Celaphanol A** (e.g., DMSO) can be toxic to cells at higher concentrations.
 - Solution: Run a solvent control experiment where cells are treated with the highest concentration of the solvent used in your experiment to ensure the observed effects are due to **Celaphanol A** and not the vehicle.
- Possible Cause 2: On-target or Off-target Effects. While studied for neuroprotection, **Celaphanol A** may have cytotoxic effects at higher concentrations or in different cell lines.
 - Solution: Perform a dose-response curve to determine the optimal non-toxic concentration range for your specific cell line and experimental endpoint.

Experimental Protocols

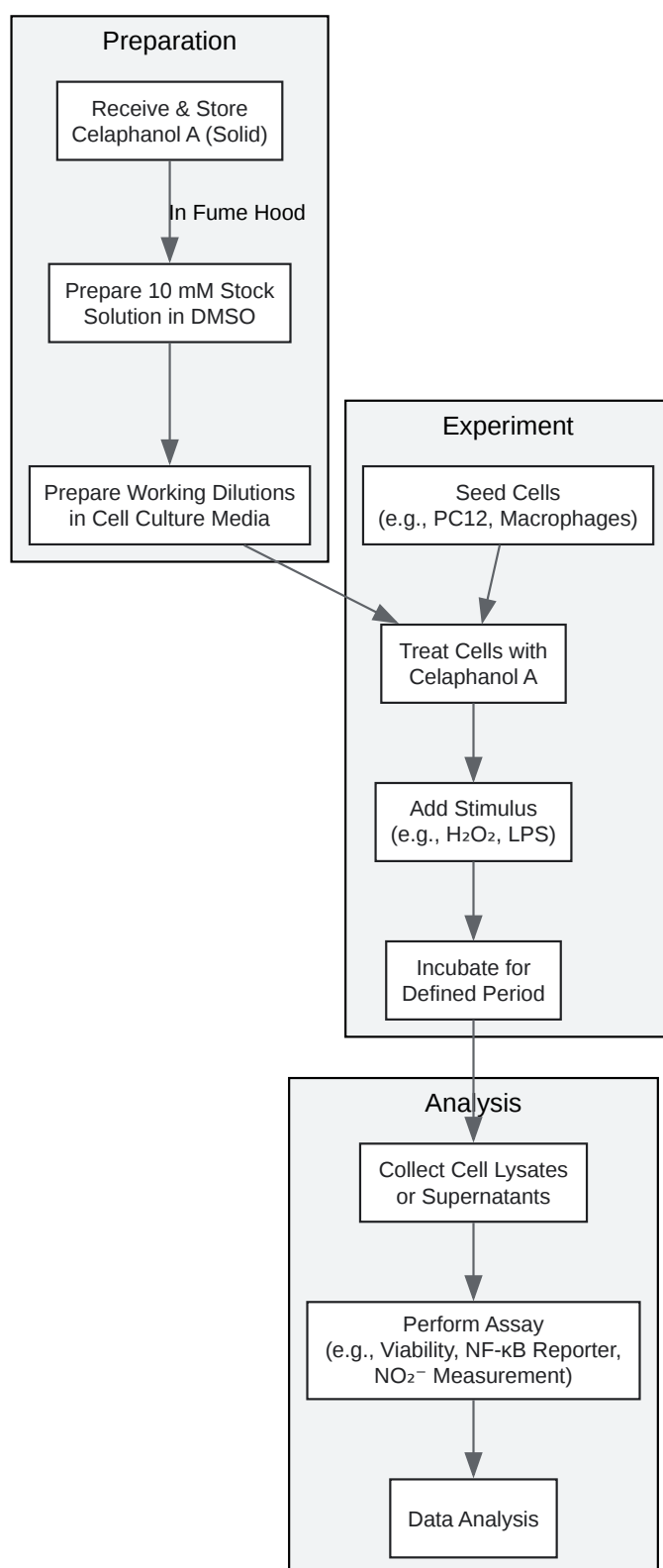
General Protocol for Handling and Use of Celaphanol A in a Research Setting

This protocol is a general guideline. Users must adapt it to their specific experimental needs and institutional safety requirements.

- Receiving and Logging:
 - Upon receipt, visually inspect the container for any damage.
 - Log the compound into your laboratory's chemical inventory system.
 - Store immediately under the conditions recommended by the supplier (typically cool and dry).
- Personal Protective Equipment (PPE):
 - Wear standard laboratory PPE, including a lab coat, safety glasses with side shields, and nitrile gloves.
 - When handling the solid compound (powder), use a chemical fume hood to avoid inhalation.
- Preparation of Stock Solutions:
 - Perform all weighing and initial dissolution of the solid compound inside a chemical fume hood.
 - To prepare a 10 mM stock solution in DMSO:
 - Calculate the required mass of **Celaphanol A** (MW = 288.34 g/mol). For 1 mL of 10 mM solution: $0.01 \text{ mol/L} * 0.001 \text{ L} * 288.34 \text{ g/mol} = 0.00288 \text{ g} = 2.88 \text{ mg}$.
 - Weigh 2.88 mg of **Celaphanol A** powder into a sterile microcentrifuge tube.
 - Add 1 mL of high-purity DMSO.
 - Vortex thoroughly until the solid is completely dissolved.

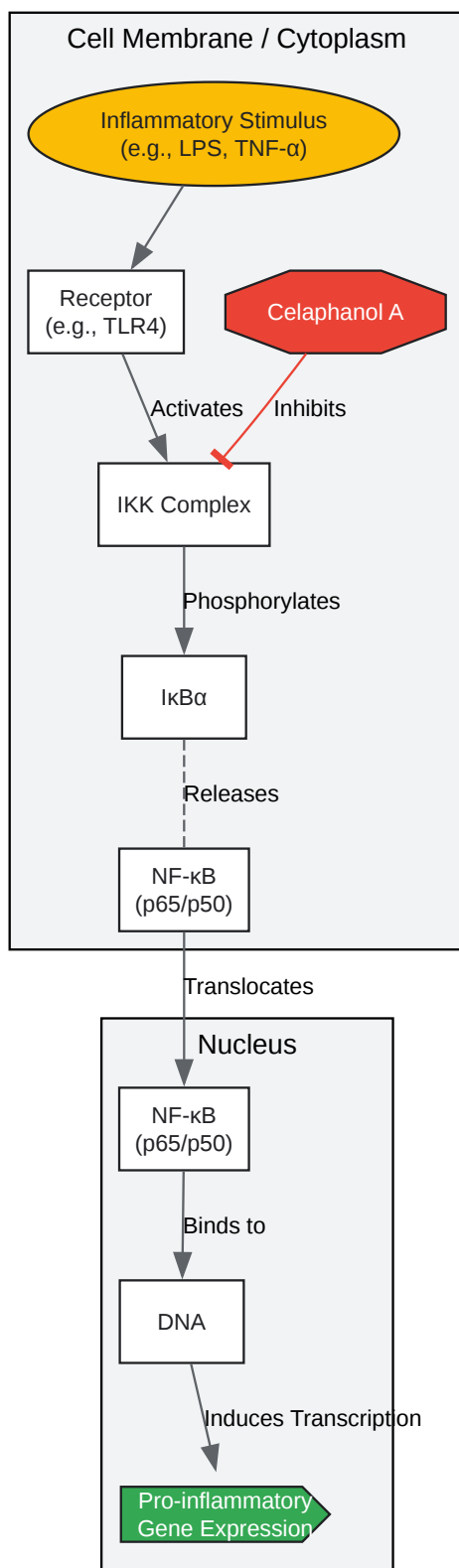
- Aliquot the stock solution into smaller volumes for single-use to avoid contamination and degradation from repeated freeze-thaw cycles. Store aliquots at -20°C or -80°C.
- Disposal:
 - All materials contaminated with **Celaphanol A**, including gloves, tubes, and pipette tips, should be considered chemical waste.
 - Dispose of solid waste and unused solutions in a properly labeled hazardous waste container.
 - Follow all federal, state, and local regulations for hazardous waste disposal^[4]. Do not dispose of down the drain.

Visualizations



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Caption: Experimental workflow for studying **Celaphanol A**.



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Caption: Postulated inhibition of the NF-κB pathway by **Celaphanol A**.

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